

R 1485 Dihydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: R 1485 dihydrochloride

Cat. No.: B1150229

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Introduction

R 1485 dihydrochloride is a potent and selective 5-HT₆ receptor antagonist that has been investigated for its potential in treating cognitive deficits.[1] As with any compound intended for research or pharmaceutical development, understanding its stability profile is critical for ensuring the reliability of experimental results and for defining appropriate storage and handling procedures. This technical guide provides a comprehensive overview of the known stability and storage conditions for **R 1485 dihydrochloride**, drawing from available data and the general chemical properties of its structural motifs. While specific, in-depth stability studies on this compound are not readily available in the public domain, this guide synthesizes existing information and provides protocols based on established industry guidelines for assessing the stability of similar molecules.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **R 1485 dihydrochloride** is presented in Table 1. This information is essential for understanding the compound's general characteristics and for designing appropriate analytical methodologies.

Table 1: Chemical and Physical Properties of **R 1485 Dihydrochloride**

Property	Value	Reference
Chemical Name	4-[(2-Fluorophenyl)sulfonyl]-3,4-dihydro-8-(1-piperazinyl)-2H-1,4-benzoxazine dihydrochloride	
Molecular Formula	C ₁₈ H ₂₀ FN ₃ O ₃ S·2HCl	
Molecular Weight	454.85 g/mol	
Appearance	White solid	
Purity (by HPLC)	>99.7%	
Solubility	Soluble in water and DMSO to 100 mM	

Stability and Storage Conditions

The stability of a chemical compound is its ability to resist chemical change or degradation over time. Factors that can influence stability include temperature, light, humidity, and pH.

Solid-State Stability and Storage

Based on supplier recommendations, solid **R 1485 dihydrochloride** should be stored at -20°C. One supplier suggests that when stored as recommended in a tightly sealed vial, the solid product can be stored for up to 6 months from the date of receipt. Another supplier recommends storage at 4°C.[2] The presence of the dihydrochloride salt form generally enhances the stability of the parent amine compound by reducing its susceptibility to oxidation. [3] However, as a precaution, it is advisable to store the solid compound in a desiccator to protect it from moisture, which could potentially initiate hydrolysis, especially given the presence of a sulfonamide and an ether linkage in the molecule.

Solution Stability and Storage

A certificate of analysis for **R 1485 dihydrochloride** indicates that prepared stock solutions should be stored in aliquots in tightly sealed vials at -20°C or below and are recommended for

use within one month. It is also advised that, whenever possible, solutions should be prepared and used on the same day. The certificate further notes that information regarding product stability, particularly in solution, is rarely reported, and these are general guidelines.

Table 2: Recommended Storage Conditions for **R 1485 Dihydrochloride**

Form	Storage Temperature	Duration	Additional Recommendations	Reference
Solid	-20°C	Up to 6 months	Keep vial tightly sealed. Store in a desiccator.	
Solid	4°C	Not specified	-	[2]
Solution	≤ -20°C	Up to 1 month	Store in aliquots in tightly sealed vials. Prepare fresh if possible.	

Potential Degradation Pathways

The chemical structure of **R 1485 dihydrochloride** contains several functional groups that could be susceptible to degradation under stress conditions. These include a sulfonamide, a benzoxazine ring system with an ether linkage, and two basic amine groups that form the dihydrochloride salt.

- **Hydrolysis:** The sulfonamide linkage could be susceptible to hydrolysis under strongly acidic or basic conditions, although sulfonamides are generally considered to be relatively stable to hydrolysis under neutral conditions.[4] The ether bond within the benzoxazine ring could also undergo cleavage under harsh acidic conditions.
- **Oxidation:** The piperazine and benzoxazine ring systems could be susceptible to oxidation, particularly at the nitrogen and sulfur atoms.
- **Photodegradation:** Aromatic systems and compounds with heteroatoms, such as **R 1485 dihydrochloride**, have the potential to degrade upon exposure to light.

Experimental Protocols for Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods.[5][6][7][8] While specific studies for **R 1485 dihydrochloride** are not published, the following are detailed, generalized protocols based on ICH guidelines that can be adapted for this compound. The goal of these studies is typically to achieve 5-20% degradation of the active pharmaceutical ingredient (API). [7][8]

General Procedure

Prepare a stock solution of **R 1485 dihydrochloride** in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL.[7] For each stress condition, a separate sample of the stock solution is treated as described below. A control sample, protected from the stress condition, should be analyzed concurrently.

Acid Hydrolysis

- To 1 mL of the **R 1485 dihydrochloride** stock solution, add 1 mL of 0.1 N hydrochloric acid.
- Incubate the solution at 60°C for a specified period (e.g., 2, 4, 8, 12, and 24 hours).
- After incubation, cool the solution to room temperature and neutralize it with an equivalent amount of 0.1 N sodium hydroxide.
- Dilute the solution to a suitable concentration with the mobile phase of the analytical method and analyze by HPLC.

Base Hydrolysis

- To 1 mL of the **R 1485 dihydrochloride** stock solution, add 1 mL of 0.1 N sodium hydroxide.
- Incubate the solution at 60°C for a specified period (e.g., 2, 4, 8, 12, and 24 hours).
- After incubation, cool the solution to room temperature and neutralize it with an equivalent amount of 0.1 N hydrochloric acid.

- Dilute the solution to a suitable concentration with the mobile phase and analyze by HPLC.

Oxidative Degradation

- To 1 mL of the **R 1485 dihydrochloride** stock solution, add 1 mL of 3% hydrogen peroxide.
- Keep the solution at room temperature for a specified period (e.g., 2, 4, 8, 12, and 24 hours), protected from light.
- Dilute the solution to a suitable concentration with the mobile phase and analyze by HPLC.

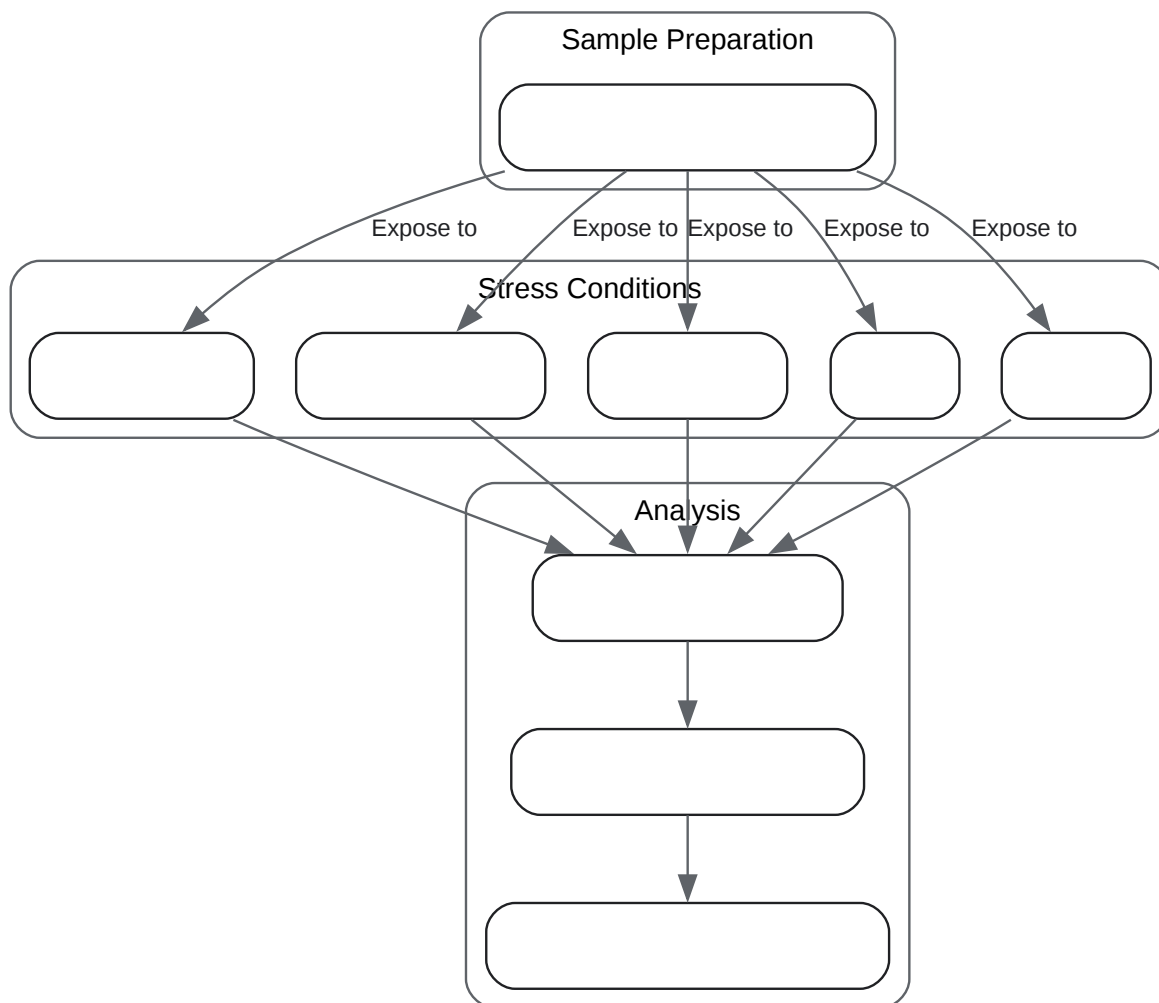
Thermal Degradation (in Solution)

- Incubate a sample of the **R 1485 dihydrochloride** stock solution at a high temperature (e.g., 70°C) for a specified period (e.g., 24, 48, 72 hours), protected from light.
- Cool the solution to room temperature.
- Dilute the solution to a suitable concentration with the mobile phase and analyze by HPLC.

Photodegradation

- Expose a sample of the **R 1485 dihydrochloride** stock solution to a light source that provides both UV and visible light (as per ICH Q1B guidelines). A typical exposure is 1.2 million lux hours and 200 watt hours/square meter.
- A control sample should be wrapped in aluminum foil to protect it from light and kept under the same temperature conditions.
- After exposure, dilute the solution to a suitable concentration with the mobile phase and analyze by HPLC.

The following diagram illustrates a general workflow for conducting forced degradation studies.



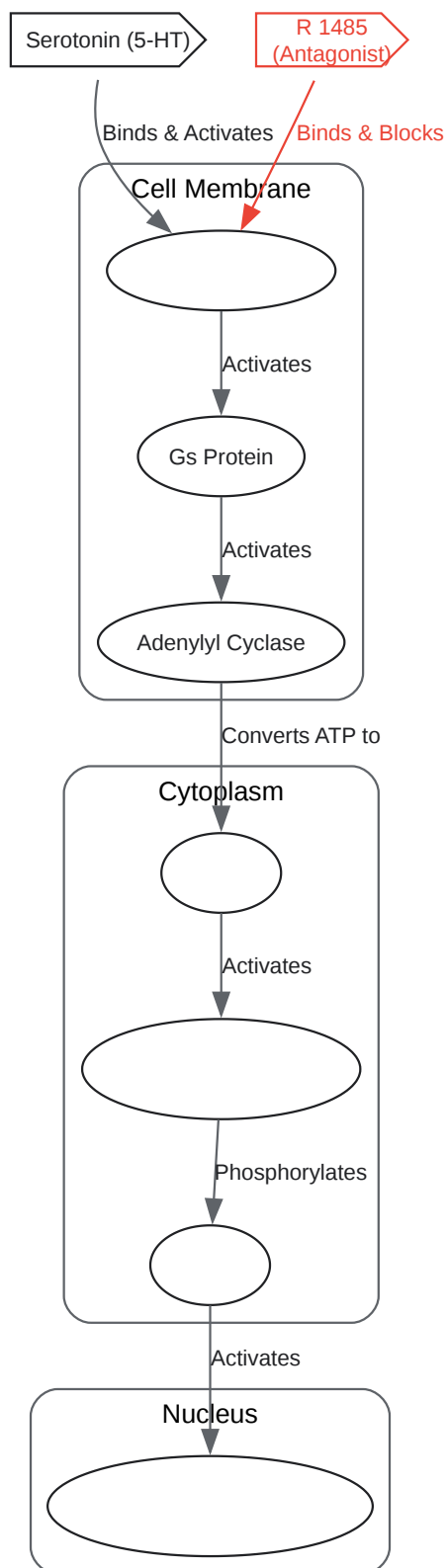
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Workflow for Forced Degradation Studies

5-HT6 Receptor Signaling Pathway

R 1485 dihydrochloride exerts its effects by acting as an antagonist at the 5-HT6 receptor. This receptor is a G-protein coupled receptor (GPCR) that is positively coupled to adenylyl cyclase through a Gs alpha subunit. Blockade of this receptor by an antagonist like R 1485 would inhibit the downstream signaling cascade that is normally initiated by serotonin (5-HT). This can lead to modulation of the release of other neurotransmitters, such as acetylcholine and glutamate, which are important for cognitive processes.[9]

The following diagram illustrates the canonical signaling pathway of the 5-HT6 receptor.



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5-HT6 Receptor Signaling Pathway

Conclusion

This technical guide provides a summary of the currently available information on the stability and storage of **R 1485 dihydrochloride**. The key recommendations are to store the solid compound at -20°C in a dry, tightly sealed container, and to use prepared solutions within one month when stored at or below -20°C. Due to the absence of specific stability studies in the public literature, it is highly recommended that researchers perform their own stability assessments, particularly for long-term experiments or when using the compound in solution. The provided forced degradation protocols and the 5-HT6 receptor signaling pathway diagram offer a framework for further investigation and a deeper understanding of the context in which **R 1485 dihydrochloride** is studied.

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